

Application Notes and Protocols: 1,3-Propanediol Based Heat Transfer Fluids

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Compound of Interest

Compound Name: 1,3-Propanediol

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the performance characteristics of heat transfer fluids based on **1,3-propanediol** (1,3-PDO). The information is intended to guide researchers, scientists, and drug development professionals in the selection and application of these fluids in various laboratory and industrial processes requiring precise temperature control.

Introduction to 1,3-Propanediol as a Heat Transfer Fluid

1,3-propanediol, a colorless and viscous organic compound, is increasingly utilized as a base for heat transfer fluids.[1] Produced from renewable resources like corn sugar, it offers a bio-based and more sustainable alternative to traditional petroleum-derived glycols.[2][3][4] Its unique molecular structure, with hydroxyl groups at the ends of the three-carbon chain, imparts distinct properties compared to other glycols such as ethylene glycol and propylene glycol.[2][5]

Key advantages of **1,3-propanediol** based heat transfer fluids include favorable viscosity at low temperatures, which can lead to reduced pumping energy requirements, and enhanced thermal stability.[2][6] These fluids are particularly suitable for applications in automotive, solar thermal systems, and other low-temperature systems.[2] Furthermore, **1,3-propanediol** is recognized for its low toxicity, making it a safer option for various applications.[2][3][4]

Performance Data

The following tables summarize the key thermophysical properties of **1,3-propanediol** and its aqueous solutions, providing a basis for performance comparison and system design.

Table 1: General Properties of 1,3-Propanediol

Property	Value
Chemical Formula	C ₃ H ₈ O ₂
Molar Mass	76.09 g/mol
Appearance	Colorless liquid
Boiling Point	214.22 °C
Melting Point	-27.65 °C
Flash Point	129 °C (Cleveland open cup)
Relative Density (20-25 °C)	1.053 (water = 1)
Solubility in Water	Soluble

Source:[1][4]

Table 2: Thermophysical Properties of Aqueous 1,3-Propanediol Solutions

Property	Concentration (wt%)	Temperature (°C)	Value
Density (g/cm ³)	100	20	1.053
50	20	~1.04	
33	20	~1.03	
Dynamic Viscosity (mPa·s)	100	20	49
50	-20	~150	
50	20	~5	
50	80	~1	
Kinematic Viscosity (mm ² /s)	100	20	46
Thermal Conductivity (W/m·K)	100 (liquid)	25	~0.2

Note: The values for aqueous solutions are approximate and can vary based on specific formulations and measurement conditions. Data is compiled from multiple sources for comparison.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Table 3: Freezing Points of Aqueous Glycol Solutions

Glycol	Concentration (wt%)	Freezing Point (°C)
1,3-Propanediol	30	~ -15
40	~ -23	
50	~ -33	
60	~ -50	
Propylene Glycol (1,2-Propanediol)	50	~ -34
Ethylene Glycol	50	~ -37

Source:[2][8]

Experimental Protocols

Detailed methodologies for evaluating the performance of heat transfer fluids are crucial for accurate comparison and selection. The following are standard protocols for key experiments.

Viscosity Measurement

Objective: To determine the dynamic and kinematic viscosity of the heat transfer fluid at various temperatures.

Apparatus:

- Automatic vibrational viscometer (e.g., Anton Paar Stabinger SVM 3000) or a standard Ubbelohde U-type viscometer.
- Temperature-controlled bath or cryostat (e.g., Julabo).

Procedure (based on ASTM D445):

- Calibrate the viscometer using standard reference fluids.
- Prepare aqueous solutions of **1,3-propanediol** at the desired weight concentrations (e.g., 30%, 50%, 70%).
- Equilibrate the sample to the target temperature in the temperature-controlled bath.
- Introduce the sample into the viscometer.
- For an automatic viscometer, initiate the measurement sequence. The instrument will measure the dynamic viscosity and density, from which the kinematic viscosity is calculated.
- For a manual viscometer, measure the efflux time of the fluid and calculate the kinematic viscosity using the viscometer constant.
- Repeat the measurements at different temperatures, typically ranging from -20 °C to 80 °C.

[2]

Density Measurement

Objective: To determine the density of the heat transfer fluid at various temperatures.

Apparatus:

- Digital density meter (e.g., Anton Paar Stabinger SVM 3000, which can measure density simultaneously with viscosity).
- Pycnometer.

Procedure:

- Calibrate the density meter with dry air and pure water.
- Inject the **1,3-propanediol** sample into the measuring cell.
- Allow the sample to reach thermal equilibrium at the set temperature.
- Record the density reading.
- Perform measurements across a range of temperatures.[\[2\]](#)

Thermal Conductivity Measurement

Objective: To measure the thermal conductivity of the heat transfer fluid.

Apparatus:

- Transient hot-wire or transient plane source thermal conductivity analyzer.

Procedure:

- Calibrate the instrument using a standard reference material with known thermal conductivity.
- Place the sample in the measurement cell, ensuring no air bubbles are present.
- Apply a heat pulse to the sensor and record the temperature rise as a function of time.

- The instrument's software calculates the thermal conductivity based on the transient heating curve.
- Conduct measurements at various temperatures.

Freezing Point Determination

Objective: To determine the freezing point of aqueous solutions of **1,3-propanediol**.

Apparatus:

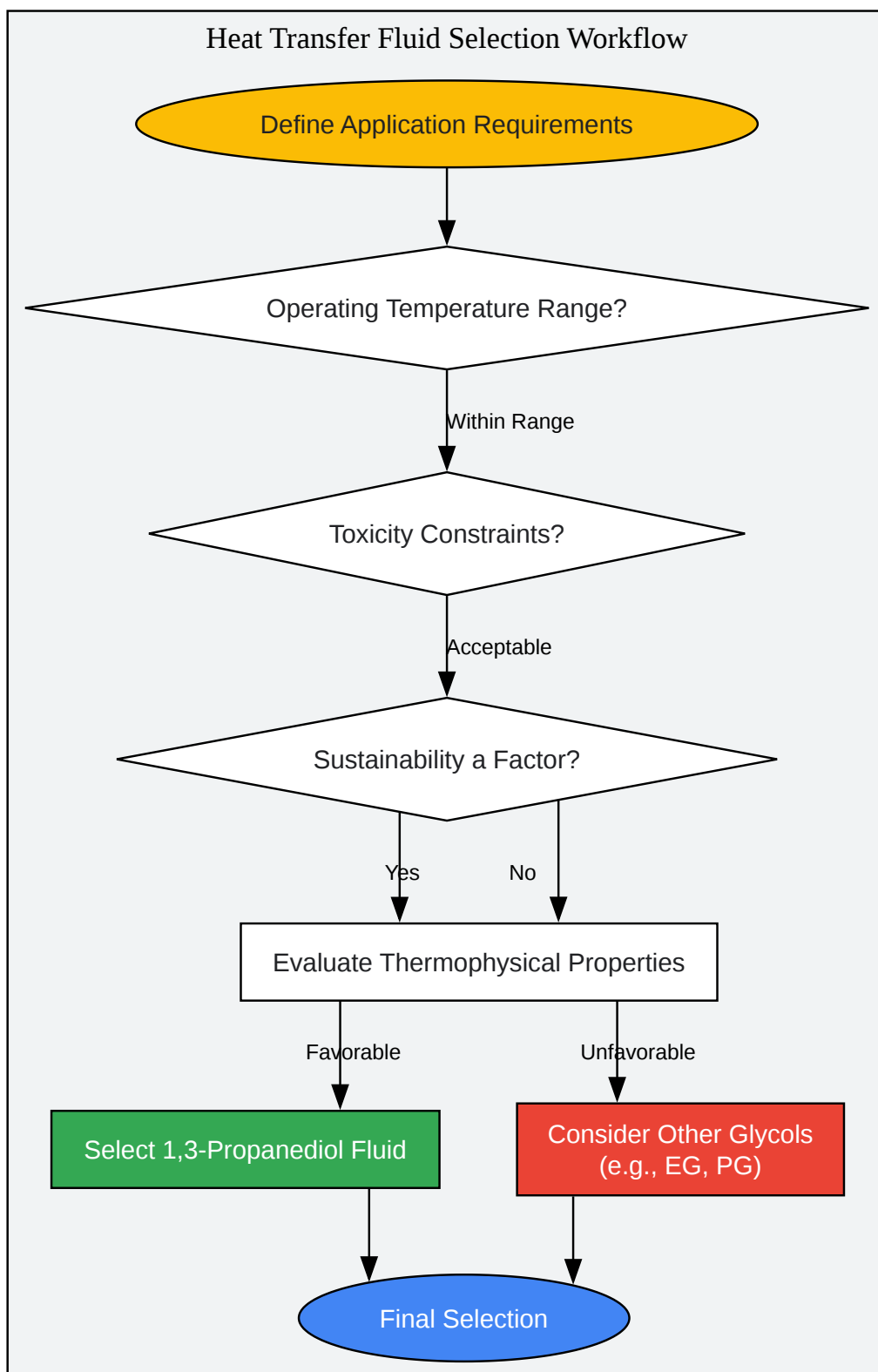
- Differential Scanning Calorimeter (DSC) or a manual freezing point apparatus.

Procedure (using DSC):

- Hermetically seal a small, precisely weighed sample in an aluminum pan.
- Place the sample pan and a reference pan in the DSC cell.
- Cool the sample at a controlled rate (e.g., 1 °C/min).
- The onset of the exothermic peak in the heat flow curve indicates the freezing point.

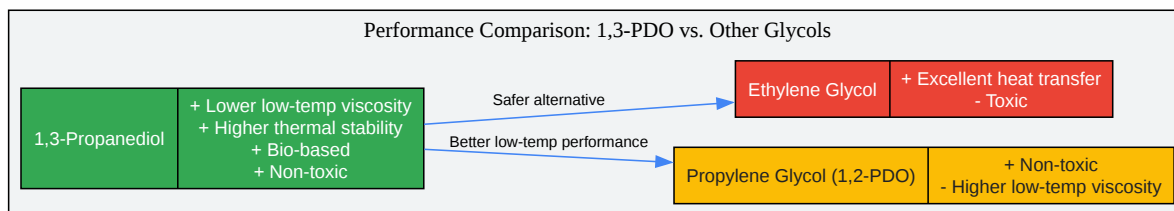
Visualizations

The following diagrams illustrate key concepts and workflows related to the application of **1,3-propanediol** based heat transfer fluids.



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Caption: Workflow for selecting a suitable heat transfer fluid.



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Caption: Key performance differences between common glycols.

Material Compatibility and Handling

Compatibility: **1,3-propanediol** based fluids are compatible with many common materials used in heat transfer systems. Compatible materials include:

- Metals: Stainless steel and mild steel (though lined vessels are recommended for long-term storage to maintain high quality).
- Plastics and Elastomers: EPDM, Nitrile, PTFE, and Viton®.[3]

Handling and Storage:

- **1,3-propanediol** is hygroscopic and should be stored to minimize moisture intrusion.[3]
- Sealed containers should be stored between 0°C and 50°C.[3]
- Due to its low vapor pressure and flammability, it does not present special handling problems.[3]
- The use of a nitrogen blanket during storage is recommended to prevent oxidation.[3]

Conclusion

1,3-propanediol based heat transfer fluids offer a compelling combination of performance, sustainability, and safety. Their favorable viscosity at low temperatures and good thermal stability make them an excellent choice for a wide range of applications. By following the standardized experimental protocols outlined in these notes, researchers and scientists can effectively evaluate and compare the performance of these fluids for their specific needs.

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